

Personal protective equipment for handling SPARC (119-122) (mouse)

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Compound of Interest

Compound Name: SPARC (119-122) (mouse)

Cat. No.: B172745

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Essential Safety and Handling of SPARC (119-122) (mouse)

For researchers, scientists, and drug development professionals handling **SPARC (119-122) (mouse)**, a peptide fragment known to stimulate endothelial cell proliferation and angiogenesis, adherence to proper safety protocols is crucial to ensure a safe laboratory environment and prevent contamination.^[1] While a specific Safety Data Sheet (SDS) for this peptide is not readily available, a comprehensive safety plan can be constructed from general laboratory guidelines for handling peptides and related biochemicals. This guide provides essential, immediate safety and logistical information, including operational and disposal plans.

Product Information:

Property	Value
Product Name	SPARC (119-122) (mouse) peptide
Sequence	H-Lys-Gly-His-Lys-OH
Molecular Formula	C20H36N8O5
Molecular Weight	468.55 g/mol
Purity (HPLC)	>95%
Form	Lyophilized powder
Intended Use	For laboratory research use only. Not for human use. [2]

Personal Protective Equipment (PPE)

Standard laboratory practice dictates the use of personal protective equipment to minimize exposure to chemical and biological agents. The following PPE is mandatory when handling **SPARC (119-122) (mouse)**:

- Eye Protection: Wear safety glasses with side shields or goggles.[\[3\]](#)[\[4\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.[\[4\]](#)[\[5\]](#) Gloves should be inspected before use and disposed of properly after handling the material.
- Body Protection: A standard laboratory coat must be worn.
- Respiratory Protection: Under normal handling conditions with adequate ventilation, respiratory protection is not typically required. However, if there is a risk of aerosolization of the lyophilized powder, a NIOSH-approved respirator may be necessary.

Operational and Handling Plan

Storage:

- Unreconstituted: Store the lyophilized peptide at -20°C for long-term storage.

- **Reconstituted:** After reconstitution, it is recommended to aliquot the solution and store it at -20°C. Avoid repeated freeze-thaw cycles.

Handling:

- **Preparation:** Before handling, ensure the work area is clean and free of contaminants.
- **Personal Protective Equipment:** Don the appropriate PPE as outlined above.
- **Reconstitution:** Allow the vial to warm to room temperature before opening. Reconstitute the peptide using a sterile, appropriate solvent as recommended by the supplier.
- **Weighing:** If weighing the lyophilized powder, do so in a designated area with minimal air currents to prevent dispersal.
- **Aseptic Technique:** Use aseptic techniques to prevent microbial contamination of the peptide solution.
- **Avoidance of Contact:** Avoid direct contact with the skin, eyes, and clothing. Do not ingest or inhale.

Disposal Plan

All waste materials should be handled as chemical waste and disposed of in accordance with local, state, and federal regulations.

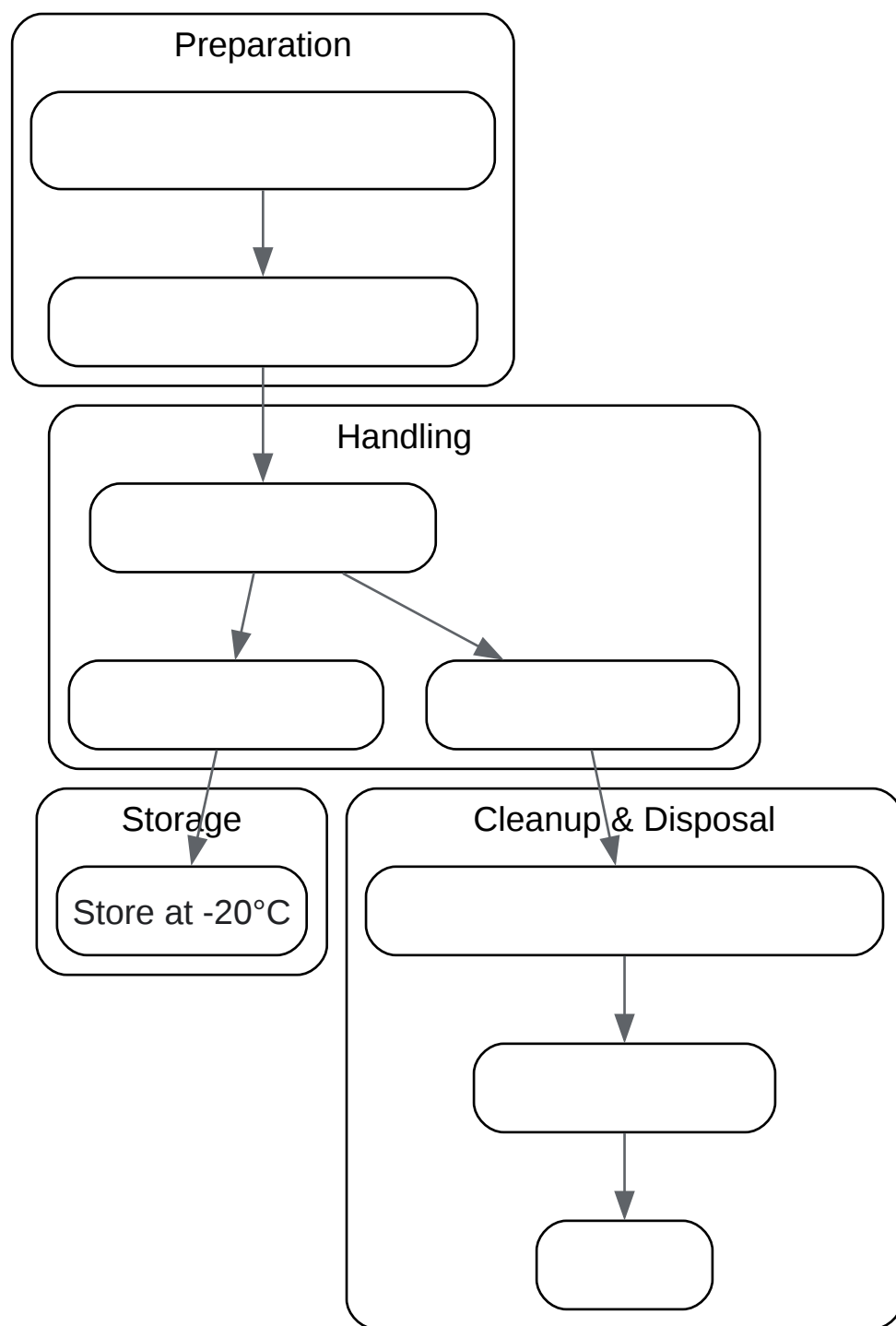
- **Unused Product:** Dispose of as chemical waste. Do not discard in the regular trash or pour down the drain.
- **Contaminated Materials:** Any materials that have come into contact with the peptide, such as pipette tips, tubes, and gloves, should be placed in a designated chemical waste container.
- **Spills:** In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or earth). Place the absorbed material and any contaminated cleaning materials into a sealed container for chemical waste disposal. Ventilate the area and wash the spill site after material pickup is complete.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[5]
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water.[5] Remove contaminated clothing and wash it before reuse. If irritation develops, seek medical attention.
- Inhalation: If inhaled, move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[5]
- Ingestion: If swallowed, wash out the mouth with water, provided the person is conscious. Do not induce vomiting. Call a physician or poison control center immediately.[4][5]

Experimental Workflow for Handling SPARC (119-122) (mouse)

The following diagram outlines the standard workflow for handling the **SPARC (119-122) (mouse)** peptide in a laboratory setting.



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Caption: Workflow for safe handling of **SPARC (119-122) (mouse)** peptide.

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